

Application Notes and Protocols: Brequinar Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: Brequinar-d3

Cat. No.: B15568763

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Note: This document provides information for Brequinar. The protocols for preparation and storage are expected to be directly applicable to its deuterated analogue, **Brequinar-d3**, due to their chemical similarity.

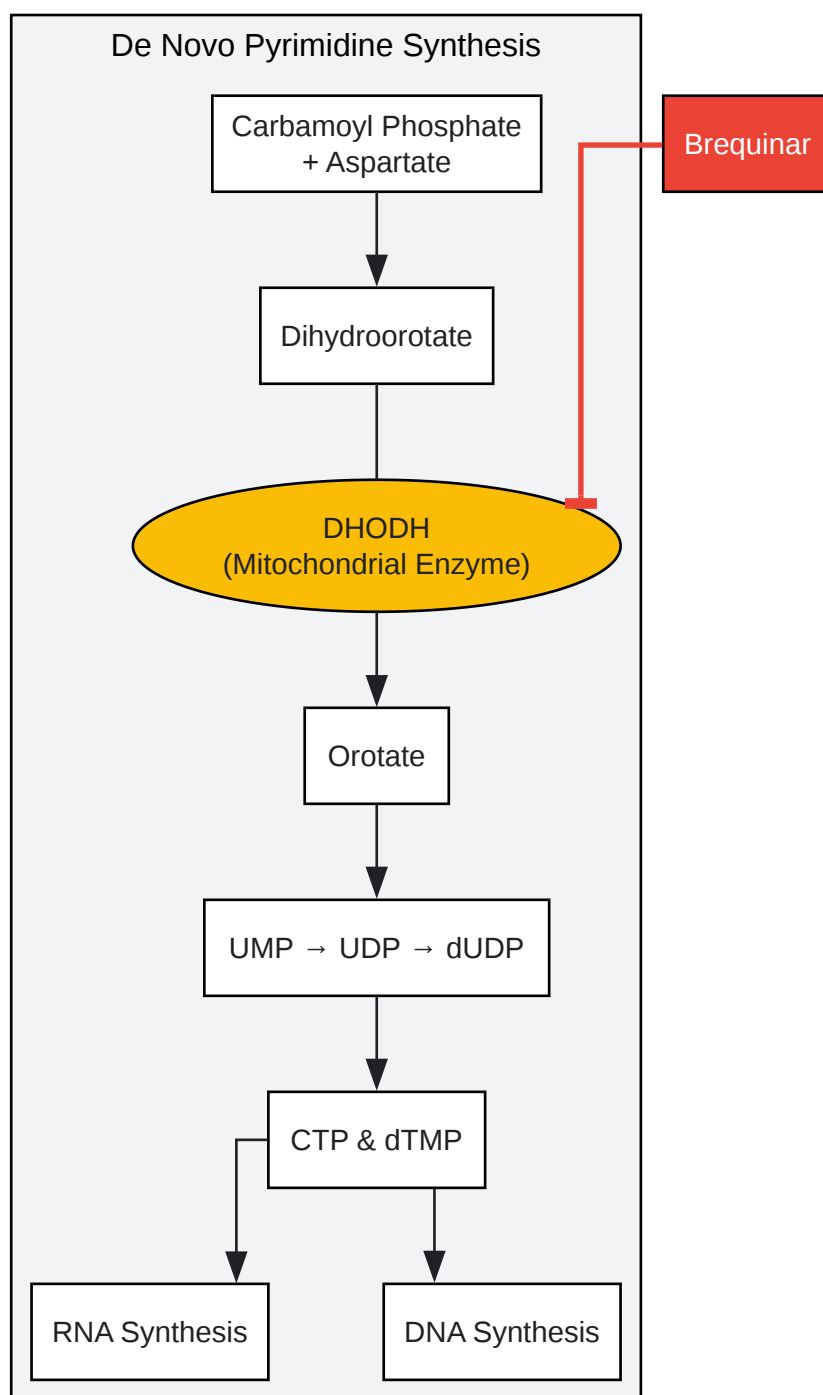
Application Notes

Introduction

Brequinar is a potent and selective inhibitor of the enzyme dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine synthesis pathway.[1][2][3] Also known by designations such as DuP-785 and NSC 368390, Brequinar has been investigated for its immunosuppressive, anti-cancer, and antiviral properties.[2] Its mechanism of action involves the depletion of the pyrimidine nucleotide pool, which is essential for DNA and RNA synthesis, thereby inhibiting the proliferation of rapidly dividing cells.

Mechanism of Action

Brequinar exerts its biological effects by targeting the mitochondrial enzyme DHODH. This enzyme catalyzes the fourth committed step in the de novo synthesis of pyrimidines: the oxidation of dihydroorotate to orotate. By inhibiting DHODH with high potency ($IC_{50} \approx 20$ nM), Brequinar effectively halts the production of essential pyrimidine nucleotides such as UMP, CTP, and TTP. This blockade of nucleotide synthesis leads to cell cycle arrest and prevents the proliferation of lymphocytes and cancer cells. Some studies also suggest that Brequinar may have additional mechanisms of action, including the inhibition of tyrosine phosphorylation.



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Caption: Brequinar inhibits DHODH, blocking the conversion of dihydroorotate to orotate.

Key Applications in Research

- **Immunosuppression:** Brequinar has been studied for its ability to suppress T cell activation and proliferation, making it a compound of interest in organ transplantation and autoimmune disease research.
- **Oncology:** As an anti-proliferative agent, Brequinar has been evaluated against various cancer models. It can induce differentiation in certain leukemia cell lines, such as Acute Myeloid Leukemia (AML).
- **Virology:** Brequinar demonstrates broad-spectrum antiviral activity against a range of viruses, including flaviviruses, influenza, and coronaviruses, by targeting the host cell's pyrimidine synthesis machinery, which is essential for viral replication.

Quantitative Data Summary

Solubility of Brequinar

Brequinar's solubility can vary based on its form (free acid vs. sodium salt) and the experimental conditions used for dissolution. Brequinar sodium salt generally exhibits higher aqueous solubility.

Solvent	Form	Concentration	Notes	Citations
DMSO	Brequinar	5 - 50 mg/mL	Sonication or warming may be required. Use fresh, anhydrous DMSO for best results.	
Brequinar Sodium	Up to 100 mM (~39.7 mg/mL)	Readily soluble.		
Water	Brequinar	Insoluble / Sparingly Soluble		
Brequinar Sodium	15 - 25 mg/mL (or up to 100 mM)	Warming may aid dissolution.		
Ethanol	Brequinar	~0.2 mg/mL (or insoluble)	Not a recommended solvent for high-concentration stocks.	
DMF	Brequinar	~2 mg/mL		
1:1 DMSO:PBS (pH 7.2)	Brequinar	~0.5 mg/mL	For creating aqueous working solutions from a DMSO stock.	

Storage and Stability

Proper storage is critical to maintain the integrity and activity of Brequinar.

Form	Solvent	Temperature	Duration	Recommendations	Citations
Solid Powder	N/A	-20°C	≥ 3-4 years	Store desiccated and protected from light.	
Stock Solution	DMSO	-80°C	Up to 1 year	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.	
DMSO	-20°C	Up to 3 months	Suitable for shorter-term storage. Aliquot to minimize freeze-thaw cycles.		
Aqueous Solution	Aqueous Buffer	4°C	≤ 1 day	Not recommended for storage. Prepare fresh from stock before use.	

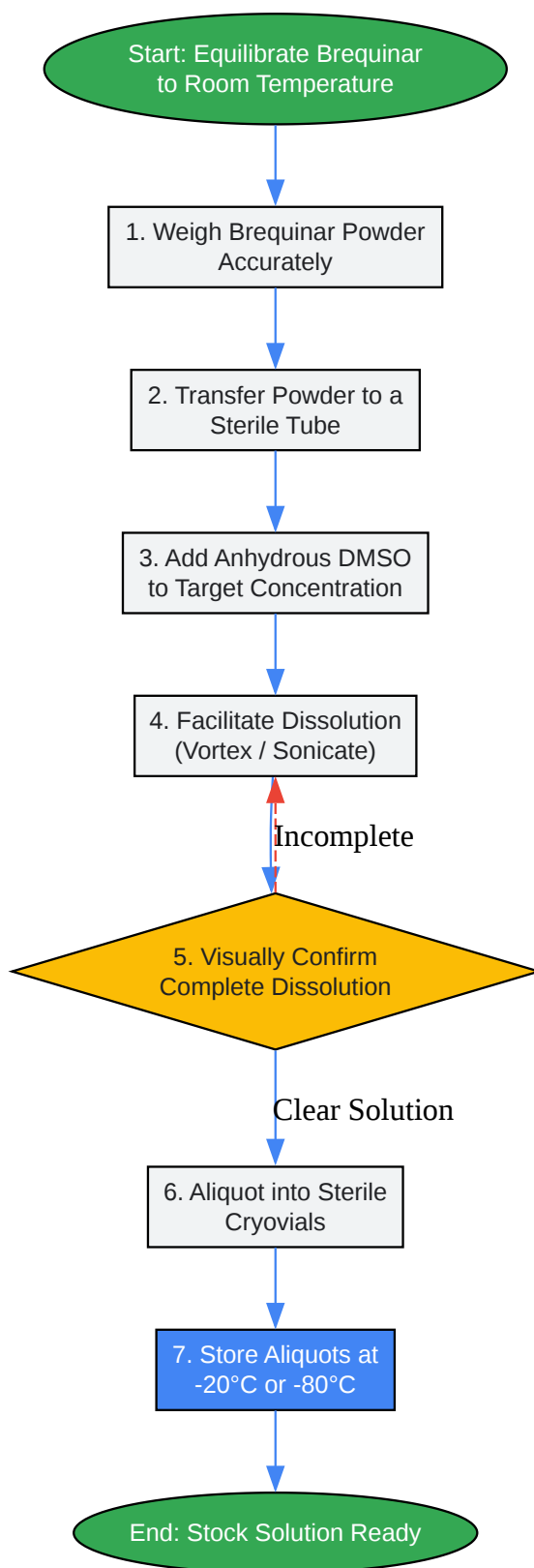
Experimental Protocols

Protocol 1: Preparation of a High-Concentration Brequinar Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, typically in the 10-50 mM range, using DMSO as the solvent.

Materials:

- Brequinar (or **Brequinar-d3**) powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator



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Caption: Workflow for preparing a Brequinar stock solution in DMSO.

Procedure:

- Allow the vial of Brequinar powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Accurately weigh the desired amount of Brequinar powder using a calibrated analytical balance and place it into a sterile, appropriately sized tube (e.g., a polypropylene conical tube).
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube to achieve the target concentration.
- Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
- If the solid is not fully dissolved, place the tube in a bath sonicator for 5-10 minutes. Gentle warming (up to 37°C) can also be applied if necessary.
- Visually inspect the solution against a light source to ensure that all particulate matter has dissolved and the solution is clear.
- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryogenic vials. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term storage (up to 3 months).

Safety Precautions:

- Brequinar should be handled as a potentially hazardous compound.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

- Perform all weighing and solvent addition steps in a chemical fume hood or a ventilated enclosure.
- Consult the Safety Data Sheet (SDS) for complete handling and disposal information.

Protocol 2: Preparation of an Aqueous Working Solution

This protocol describes the dilution of the high-concentration DMSO stock into an aqueous buffer (e.g., PBS or cell culture medium) for use in experiments.

Materials:

- Prepared Brequinar DMSO stock solution (from Protocol 1)
- Sterile aqueous buffer of choice (e.g., PBS, RPMI-1640)
- Sterile tubes

Procedure:

- Thaw a single aliquot of the Brequinar DMSO stock solution at room temperature.
- Calculate the volume of the DMSO stock needed to achieve the final desired concentration in your aqueous buffer. Note: It is crucial to keep the final concentration of DMSO in the working solution as low as possible (typically <0.5%) to avoid solvent-induced artifacts in biological assays.
- Add the required volume of the aqueous buffer to a new sterile tube.
- While gently vortexing or mixing the aqueous buffer, add the calculated volume of the Brequinar DMSO stock. This serial dilution method (adding the concentrated stock to the buffer) is important to prevent the compound from precipitating out of solution.
- Ensure the solution is mixed thoroughly.
- Use the freshly prepared aqueous working solution immediately. It is not recommended to store aqueous solutions of Brequinar for more than one day.

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